

The Solubility Profile of HC Blue No. 2: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **HC Blue No. 2**, a synthetic aromatic amine widely used as a direct dye in the cosmetics industry. This document collates available quantitative and qualitative solubility data, details experimental protocols for solubility determination, and presents visual representations of its chemical synthesis and experimental workflows.

Physicochemical Properties of HC Blue No. 2

HC Blue No. 2, chemically known as 2,2'-[[4-[(2-hydroxyethyl)amino]-3-nitrophenyl]imino]bisethanol, is a dark blue microcrystalline or amorphous powder.[1] Its molecular structure, featuring multiple hydroxyl groups and a nitro group, dictates its solubility characteristics in various solvents. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **HC Blue No. 2**



Property	Value	Reference
Chemical Name	2,2'-[[4-[(2- hydroxyethyl)amino]-3- nitrophenyl]imino]bisethanol	[1]
CAS Number	33229-34-4	[1]
Molecular Formula	C12H19N3O5	
Molecular Weight	285.30 g/mol	
Appearance	Dark blue microcrystalline or amorphous powder	[1]
Melting Point	83.5-98 °C	[1]
Log P (Octanol/Water)	0.72 at 23 ± 2°C, pH 7.45	

Solubility of HC Blue No. 2 in Various Solvents

The solubility of a compound is a critical parameter in various applications, including formulation development, toxicological studies, and environmental fate assessment. **HC Blue No. 2** exhibits solubility in a range of polar solvents.

Quantitative and Qualitative Solubility Data

The available solubility data for **HC Blue No. 2** is summarized in Table 2. While precise quantitative data is available for water and Dimethyl Sulfoxide (DMSO), the solubility in common organic alcohols and acetone is reported qualitatively.

Table 2: Solubility of HC Blue No. 2 in Selected Solvents



Solvent	Chemical Formula	Solubility	Temperature (°C)	Reference
Water	H ₂ O	4.57 ± 0.14 g/L	20 ± 0.5	_
<0.1 g/100 mL	24			
Ethanol	C₂H₅OH	< 1 g/100 mL (Slightly Soluble)	Not Specified	
Methanol	CH₃OH	Soluble	Not Specified	[2]
Acetone	C₃H ₆ O	Soluble	Not Specified	[2]
Dimethyl Sulfoxide (DMSO)	C2H6OS	≥ 20 g/100 mL (Very Soluble)	Not Specified	

The solubility of **HC Blue No. 2** in water is relatively low. Its solubility in ethanol is also limited. The general "soluble" classification in methanol and acetone suggests that these organic solvents are better vehicles for this compound compared to water, likely due to a more favorable balance of polarity. The high solubility in DMSO is expected, as DMSO is a powerful, polar aprotic solvent capable of dissolving a wide range of organic compounds.

Experimental Protocols for Solubility Determination

Accurate determination of solubility requires standardized and reproducible experimental methods. The following protocols are based on established guidelines for assessing the solubility of chemical substances.

OECD Test Guideline 105: Water Solubility (Flask Method)

This method is suitable for determining the water solubility of substances that are stable in water and not volatile.

Principle: A supersaturated solution of the test substance in water is prepared and allowed to equilibrate at a constant temperature. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.



Apparatus:

- Constant temperature bath or shaker incubator.
- Glass flasks with stoppers.
- Centrifuge or filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm or less).
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC).

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of HC Blue No. 2 to a flask containing deionized water. The amount should be sufficient to ensure that undissolved solid remains after equilibration.
- Equilibration: Seal the flask and agitate it in a constant temperature bath (e.g., 20 ± 0.5 °C) for a sufficient period to reach equilibrium. A preliminary test can determine the necessary equilibration time (typically 24-48 hours).
- Phase Separation: After equilibration, allow the undissolved solid to settle. Separate the aqueous phase from the solid material by centrifugation or filtration. Care must be taken to avoid temperature changes during this step.
- Quantification: Analyze the concentration of HC Blue No. 2 in the clear aqueous phase using a validated analytical method. For colored compounds like HC Blue No. 2, UV-Vis spectrophotometry at its λmax (around 531-534 nm) is a suitable technique.[1] A calibration curve should be prepared using standards of known concentrations.
- Calculation: The solubility is expressed as the mass of the substance per volume of the solvent (e.g., in g/L or mg/mL).

Shake-Flask Method for Organic Solvents

The shake-flask method is a widely recognized technique for determining the thermodynamic solubility of a compound in various solvents.



Principle: An excess amount of the solute is equilibrated with the solvent at a constant temperature until the solution is saturated. The concentration of the solute in the supernatant is then measured.

Apparatus:

- Thermostatically controlled shaker or orbital incubator.
- Vials or flasks with screw caps.
- Analytical balance.
- · Centrifuge or filtration system.
- Appropriate analytical instrument (HPLC, UV-Vis).

Procedure:

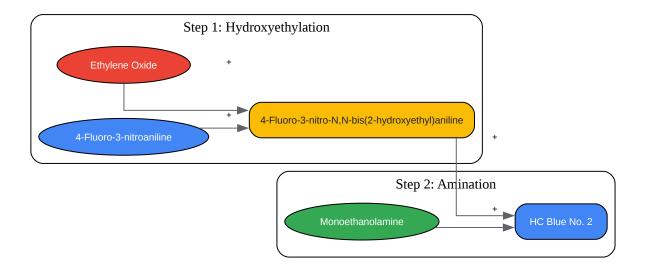
- Sample Preparation: Add a pre-weighed excess amount of HC Blue No. 2 to a vial containing a known volume of the organic solvent (e.g., ethanol, methanol, acetone).
- Equilibration: Seal the vials and place them in a shaker set to a constant temperature.

 Agitate the samples for a predetermined time to ensure equilibrium is reached.
- Phase Separation: Remove the vials from the shaker and allow any undissolved solid to sediment. If necessary, centrifuge the samples at the same temperature to achieve a clear supernatant.
- Sample Analysis: Carefully withdraw an aliquot of the clear supernatant. Dilute the aliquot as
 needed with the same solvent and analyze the concentration of HC Blue No. 2 using a
 suitable and validated analytical method.
- Data Reporting: The solubility is reported as the concentration of the saturated solution at the specified temperature.

Visualizations Synthesis of HC Blue No. 2



There are two primary methods for the synthesis of **HC Blue No. 2**. The following diagram illustrates one of the common two-step processes.



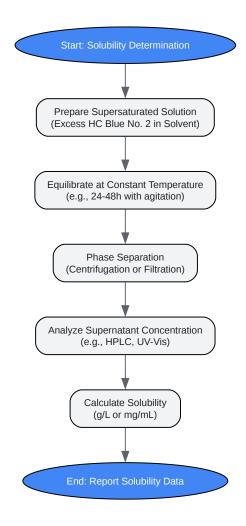
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Caption: A two-step synthesis pathway for high-purity **HC Blue No. 2**.

Experimental Workflow for Solubility Determination

The logical flow of the experimental procedure for determining the solubility of **HC Blue No. 2** is depicted in the following diagram.





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Caption: Workflow for the experimental determination of solubility.

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